

Performance Evaluation of LC Columns for Bictegravir Separation: A Comparative Guide

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Compound of Interest

Compound Name: *Bictegravir-D4*

Cat. No.: *B15566421*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of various Liquid Chromatography (LC) columns for the separation of Bictegravir, an integrase strand transfer inhibitor used in the treatment of HIV-1 infection. The selection of an appropriate LC column is critical for achieving accurate and reliable quantification of Bictegravir in pharmaceutical dosage forms and biological matrices. This document summarizes experimental data from various studies to aid in the selection of the most suitable column for your analytical needs.

Comparative Analysis of Chromatographic Performance

The following tables summarize the performance of different C18 reversed-phase columns used for the separation of Bictegravir. The data presented is compiled from several validated HPLC and UPLC-MS/MS methods.

Column Brand & Type	Dimensions (mm) & Particle Size (µm)	Mobile Phase	Flow Rate (mL/min)	Retention Time (min)	Tailing Factor	Theoretical Plates	Resolution
Inertsil ODS C18	4.6 x 250, 5	0.2% Triethylamine Buffer:Methanol (40:60 v/v)	1.2	5.998	<2	>2000	>2
Kromasil C18	4.6 x 250, 5	0.01N KH ₂ PO ₄ Buffer:Acetonitrile (60:40 v/v)	1.0	2.9	-	-	-
ProntoSIL Hypersorb ODS C18	-	0.1 M Sodium Perchlorate:Methanol (65:35 v/v), pH 4.8	1.0	4.6	0.71	4246	-
Kinetex EVO C18	3.0 x 50, 5	0.1% Formic Acid in Acetonitrile:Water (80:20 v/v)	0.250	0.92	-	-	-

		Acetonitri					
		le:0.1%					
Acquity	2.1 x 50,	Formic	0.2	-	-	-	-
HSS C18	1.8	Acid					
		(80:20					
		v/v)					
Luna							
Omega	-	-	-	-	-	-	-
Polar							
C18							

Note: A hyphen (-) indicates that the data was not specified in the cited source.

Detailed Experimental Protocols

Below are the detailed methodologies for the key experiments cited in this guide.

Method 1: Inertsil ODS C18[1][2][3]

- Column: Inertsil octadecylsilica (ODS) C18 (4.6 x 250 mm, 5 µm).[1]
- Mobile Phase: A mixture of 0.2% triethylamine buffer and methanol in a 40:60 (v/v) ratio. The pH of the buffer was adjusted to 3.5 with dilute formic acid.[2]
- Flow Rate: 1.2 mL/min.
- Detection: Photodiode Array (PDA) detector at 260 nm.
- Injection Volume: 20 µL.
- Column Temperature: Not specified.

Method 2: Kromasil C18

- Column: Kromasil C18 (250 x 4.6mm, 5µ).
- Mobile Phase: A mixture of 0.01N KH₂PO₄ Buffer and Acetonitrile in a 60:40 (v/v) ratio.

- Flow Rate: 1.0 mL/min.
- Detection: UV detector at 272 nm.
- Injection Volume: Not specified.
- Column Temperature: 30°C.

Method 3: ProntoSIL Hypersorb ODS C18

- Column: ProntoSIL Hypersorb ODS C18.
- Mobile Phase: A mixture of 0.1 M sodium perchlorate and methanol in a 65:35 (v/v) ratio, with the pH adjusted to 4.8.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 258 nm.
- Injection Volume: Not specified.
- Column Temperature: Not specified.

Method 4: Kinetex EVO C18

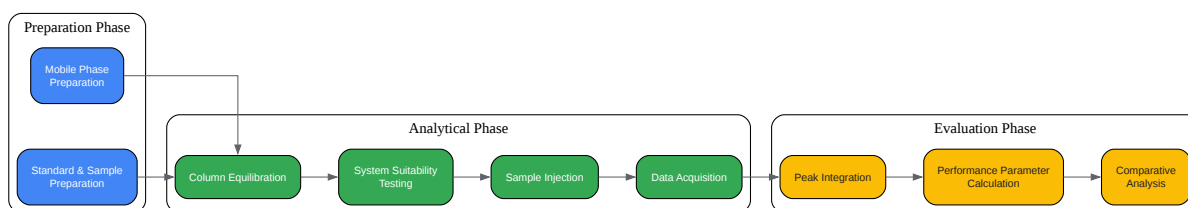
- Column: Kinetex EVO C18 (50 x 3.0 mm, 5 µm).
- Mobile Phase: An isocratic mobile phase containing 80:20 acetonitrile–water with 0.1% formic acid.
- Flow Rate: 0.250 mL/min.
- Detection: Mass spectrometer operated in ESI positive multiple reaction monitoring mode.
- Injection Volume: 2 µL.
- Column Temperature: 30°C.

Method 5: Acquity HSS C18

- Column: Acquity HSS C18 (50 x 2.1mm, 1.8 μ).
- Mobile Phase: A mixture of acetonitrile and 0.1% formic acid in an 80:20 ratio.
- Flow Rate: 0.2 mL/min.
- Detection: PDA detector at 281 nm.
- Injection Volume: Not specified.
- Column Temperature: Room temperature.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for the performance evaluation of LC columns for Bictegravir separation.



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